

Essential Safety and Handling Protocols for AZ-27 (Sodium Azide)

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Compound of Interest

Compound Name: AZ-27

Cat. No.: B15566185

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

This document provides critical safety and logistical information for the handling and disposal of **AZ-27**, identified as Sodium Azide (CAS No. 26628-22-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety and Personal Protective Equipment (PPE)

Sodium Azide is a highly toxic substance that can be fatal if inhaled, swallowed, or absorbed through the skin.^{[1][2]} It can also react with heavy metals to form explosive compounds and liberate toxic gas upon contact with acids.^{[1][2]} Therefore, stringent safety measures are mandatory.

Engineering Controls:

- Always handle Sodium Azide in a designated chemical fume hood.^[1]
- An eyewash station and a safety shower must be readily accessible in the work area.^[1]

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles conforming to EN 166 standards. A face shield may be required for splash-prone activities.	Protects against eye irritation and systemic toxicity from dust or vapor contact. [1] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Refer to the glove supplier for specific breakthrough times.	Prevents skin irritation and potentially fatal absorption through the skin. [3]
Skin and Body Protection	A lab coat or chemical-resistant apron. Full protective clothing may be necessary depending on the scale of work.	Minimizes skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA or EN 136 approved respirator is required if exposure limits are likely to be exceeded, if irritation is experienced, or when dusts are generated. [3] [4]	Protects against inhalation, which can be fatal and cause severe respiratory tract irritation. [1] [2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure all required PPE is correctly donned before entering the handling area.
 - Verify that the chemical fume hood is functioning correctly.
 - Have all necessary equipment and reagents ready to minimize movement and time in the handling area.
- Handling:

- Do not get the substance in eyes, on skin, or on clothing.[1]
- Avoid creating dust.
- Do not eat, drink, or smoke in the work area.[2]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.[5]
 - Decontaminate the work surface.
 - Remove and properly store or dispose of PPE.

Disposal Plan

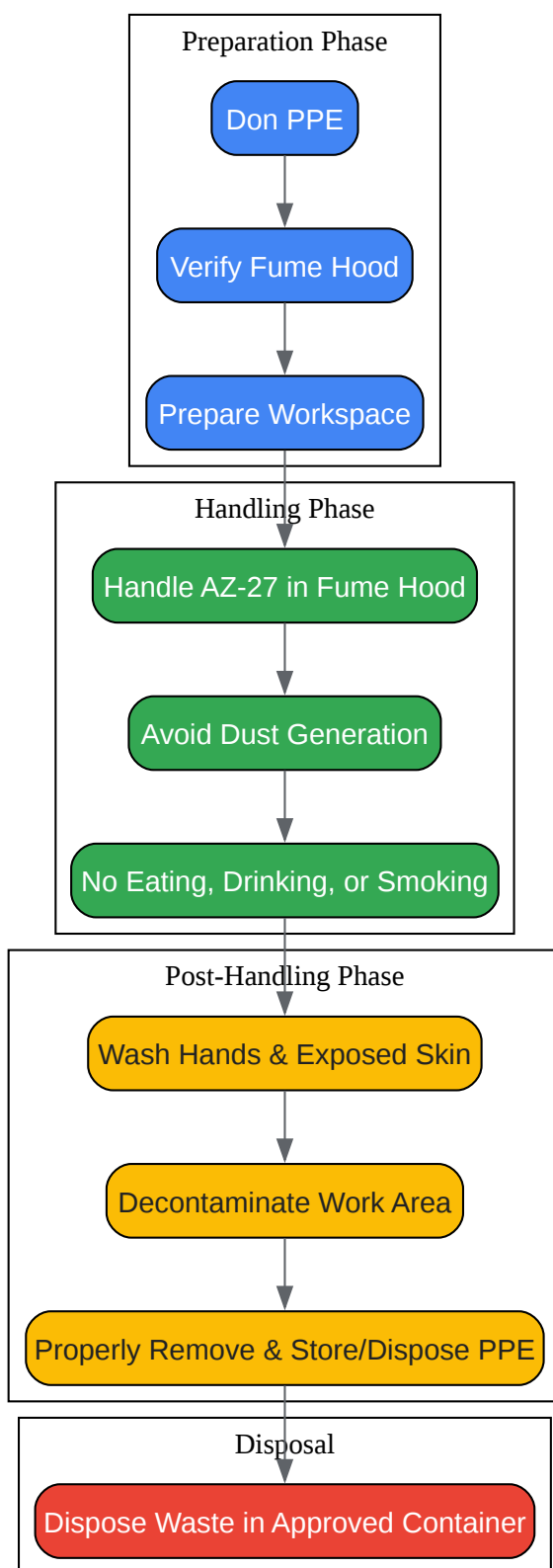
Improper disposal of Sodium Azide can pose a significant environmental and safety hazard.

- Waste Collection:
 - Dispose of contents and container to an approved waste disposal plant.[5]
 - Do not dispose of down the drain.
- For Spills:
 - Evacuate personnel to a safe area.
 - Avoid generating dust.
 - Wear appropriate PPE during cleanup.
 - Prevent the spill from entering drains.[5]
- Sharps Disposal:
 - Any sharps (needles, syringes, etc.) contaminated with Sodium Azide must be disposed of in a designated medical sharps container.[6][7]

Quantitative Data Summary

Property	Value	Source
Oral LD50 (Rat)	27 mg/kg	[3][4]
Dermal LD50 (Rabbit)	20 mg/kg	[2][4]
Melting Point	275 °C / 527 °F	[5]
Boiling Point	300 °C / 572 °F	[5]
Solubility in Water	420 g/L (at 17°C)	[5]

Experimental Workflow for Safe Handling



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